

Application Notes and Protocols: Preparation of BCR-ABL-IN-2 Stock Solution

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Compound of Interest

Compound Name: BCR-ABL-IN-2

Cat. No.: B15580432

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Abstract

These application notes provide a detailed protocol for the preparation of a stock solution of **BCR-ABL-IN-2**, a potent inhibitor of the BCR-ABL1 tyrosine kinase.^{[1][2][3]} Accurate preparation of this stock solution is the first critical step for reliable and reproducible results in various in vitro and in vivo experimental settings for chronic myeloid leukemia (CML) research.^{[1][4]} This document outlines the necessary materials, a step-by-step procedure for solubilization, and recommendations for storage to ensure the stability and integrity of the compound.

Introduction to BCR-ABL-IN-2

BCR-ABL-IN-2 is a small molecule inhibitor targeting the BCR-ABL1 fusion protein, the hallmark of chronic myeloid leukemia (CML).^[5] This constitutively active tyrosine kinase drives the uncontrolled proliferation of leukemia cells.^[5] **BCR-ABL-IN-2** has demonstrated potent activity against both native and T315I mutant forms of ABL1 kinase, a common mechanism of resistance to first-generation inhibitors like imatinib.^{[2][3]} Its use in research is pivotal for

studying the signaling pathways of CML and for the development of novel therapeutic strategies.

Physicochemical and Biological Properties

A summary of the key quantitative data for **BCR-ABL-IN-2** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C35H35N7O	[1]
Molecular Weight	569.70 g/mol	[1]
Target	BCR-ABL1 Tyrosine Kinase	[1]
IC50 (ABL1 native)	57 nM	[2][3]
IC50 (ABL1 T315I)	773 nM	[2][3]
LC50 (K562/DOX cells)	5.29 µM	[1][4]
Recommended Solvent	DMSO	[2]
Stock Solution Conc.	Up to 40 mg/mL	[2]

Experimental Protocol: Preparation of a 10 mM BCR-ABL-IN-2 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **BCR-ABL-IN-2** in dimethyl sulfoxide (DMSO).

3.1. Materials

- **BCR-ABL-IN-2** powder (ensure high purity)
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, amber or opaque microcentrifuge tubes or vials

- Calibrated precision balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

3.2. Safety Precautions

- Work in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Refer to the Safety Data Sheet (SDS) for **BCR-ABL-IN-2** for specific handling and disposal instructions.

3.3. Step-by-Step Procedure

- Equilibrate Reagents: Allow the **BCR-ABL-IN-2** powder and anhydrous DMSO to come to room temperature before use. This prevents condensation of moisture, which can affect the stability of the compound.
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a precision balance.
 - Carefully weigh the desired amount of **BCR-ABL-IN-2** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.697 mg of **BCR-ABL-IN-2** (Molecular Weight = 569.70 g/mol).
- Solubilization:
 - Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed **BCR-ABL-IN-2**. For the example above, add 1 mL of DMSO.
 - Cap the tube tightly.

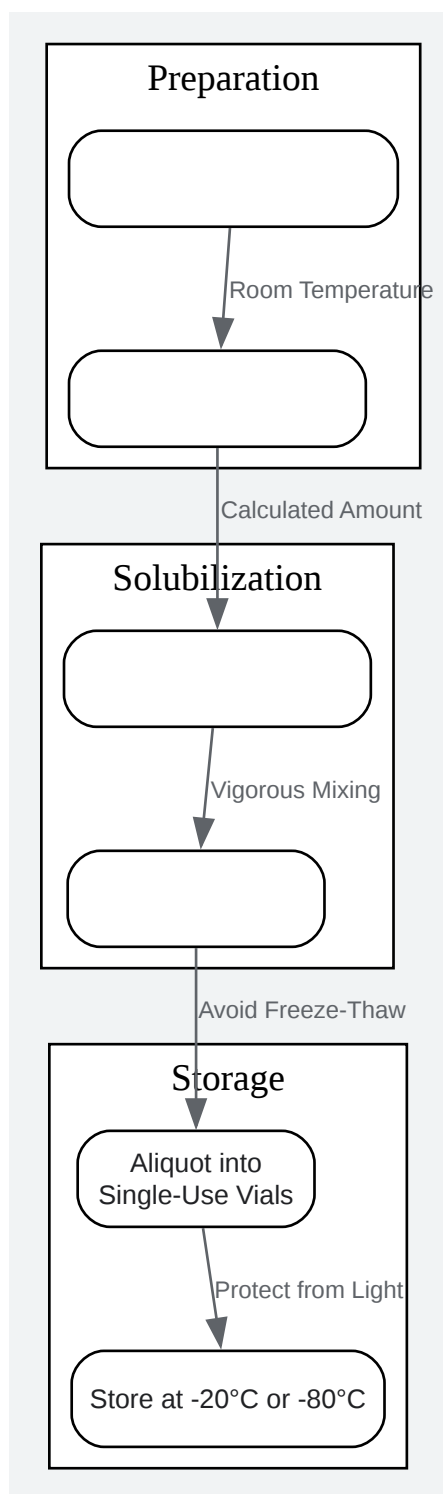
- Vortex the solution vigorously for 1-2 minutes until the powder is completely dissolved. A clear solution should be obtained. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile, amber or opaque microcentrifuge tubes.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[6]

3.4. Quality Control

- Visually inspect the stock solution for any precipitation before each use. If precipitate is observed, gently warm the solution and vortex to redissolve.
- For critical experiments, it is advisable to confirm the concentration of the stock solution using a suitable analytical method, such as HPLC.

Visualization of Experimental Workflow and Signaling Pathway

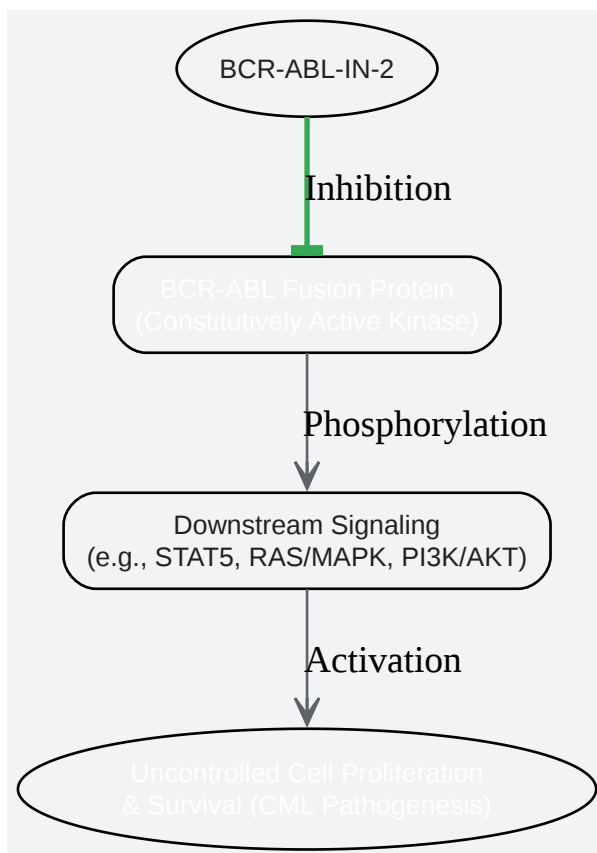
4.1. Stock Solution Preparation Workflow



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Caption: Workflow for preparing **BCR-ABL-IN-2** stock solution.

4.2. Simplified BCR-ABL Signaling Pathway



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Caption: Inhibition of BCR-ABL signaling by **BCR-ABL-IN-2**.

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